

Methyl 4-bromo-2-hydroxybenzoate: Operational Disposal Guide[1][2][3]

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Compound of Interest

Compound Name: Methyl 4-bromo-2-hydroxybenzoate

CAS No.: 22717-56-2

Cat. No.: B1367668

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Chemical Profile & Hazard Assessment

Before initiating any disposal procedure, operators must validate the chemical identity and understand the specific hazards that dictate waste segregation.[1]

Property	Data	Operational Implication
CAS Number	22717-56-2	Use for waste manifesting and inventory tracking.[1][2][3]
Physical State	Solid (Low melting point: 41-42°C)	CRITICAL: May melt in hot environments or exothermic waste streams.[1][2][3] Store cool.
Molecular Formula	C ₈ H ₇ BrO ₃	Contains Bromine.[1][2][3][4][5][6][7] Must be treated as Halogenated Waste.[1][8]
Acidity (pKa)	~8.8 (Phenolic OH)	Weakly acidic.[1][2][3] Incompatible with strong bases (exothermic hydrolysis).[1]
GHS Hazards	H302, H315, H319, H335	Toxic if swallowed; Irritant to eyes/skin/respiratory tract.[2][3]

Risk Analysis

- **Halogen Content:** The presence of the bromine atom mandates segregation from non-halogenated organic waste.[1] Incineration of halogenated compounds requires specific scrubbers to neutralize acid gases (HBr); mislabeling this as non-halogenated can damage facility infrastructure.[1]
- **Thermal Instability:** With a melting point near 40°C, this compound can liquefy in waste containers exposed to sunlight or heat sources, potentially compromising non-liquid-tight solid waste bags.[1][2]

Pre-Disposal Logistics & Segregation

Proper segregation is the primary defense against unexpected chemical reactions in waste drums.[1]

Personal Protective Equipment (PPE)

- Hands: Nitrile gloves (Double gloving recommended for solution handling).[1]
- Eyes: Chemical splash goggles (Standard safety glasses are insufficient for dust/splash risks).[1]
- Respiratory: N95 particulate respirator or fume hood usage is mandatory to prevent inhalation of dust (H335).[1]

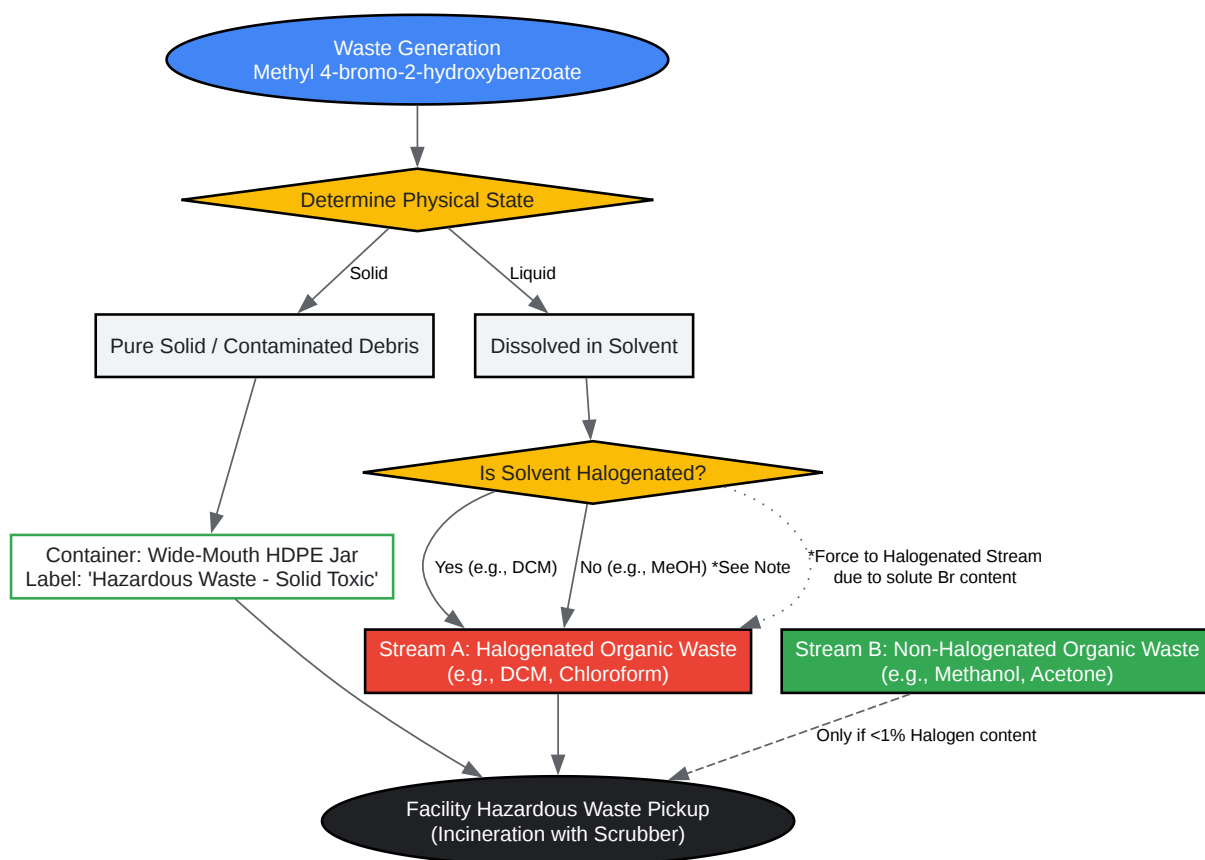
Incompatibility Alert

Do NOT mix **Methyl 4-bromo-2-hydroxybenzoate** with:

- Strong Oxidizers (e.g., Nitric Acid, Peroxides): Risk of fire/explosion.[1][8]
- Strong Bases (e.g., Sodium Hydroxide): Will cause rapid hydrolysis of the ester and deprotonation of the phenol, generating heat.[1]

Disposal Workflow: Decision Logic

The following decision tree illustrates the correct disposal path based on the physical state of the waste.



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Figure 1: Waste Segregation Decision Tree. Note that even if dissolved in a non-halogenated solvent (like Methanol), the presence of the brominated solute often necessitates disposal in the Halogenated Waste stream to ensure regulatory compliance.^{[2][3]}

Detailed Protocol

Scenario A: Solid Waste (Pure Compound or Contaminated Debris) [3]

- Containment: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Avoid glass if possible to prevent breakage.[1]
- Bagging: If disposing of contaminated gloves/wipes, double-bag in clear, chemically resistant plastic bags (4 mil thickness) before placing in the drum.[1]
- Labeling: Affix a hazardous waste tag.
 - Constituents: "**Methyl 4-bromo-2-hydroxybenzoate**"[1][2][3][4][5][6][7][9]
 - Hazard Checkbox: Toxic, Irritant.[1]
 - State: Solid.[1][7][10]

Scenario B: Liquid Waste (Reaction Mixtures/Mother Liquors)[3]

- Solvent Compatibility: Ensure the carrier solvent is compatible with the waste container (usually HDPE or Safety Can).[1]
- Stream Selection:
 - Rule of Thumb: Because the solute contains Bromine, the entire solution should default to the Halogenated Organic Waste stream.[1]
 - Why? Mixing halogenated compounds into a non-halogenated fuel blending stream can cause corrosion in incinerators not designed for acid gas capture.[1]
- pH Check: If the waste solution is basic (pH > 9), neutralize to pH 6-8 with dilute acid (e.g., HCl) before adding to the organic waste drum to prevent exothermic polymerization or hydrolysis in the drum.[1]

Emergency Response Procedures

In the event of a spill, immediate action is required to prevent exposure and environmental contamination.[1]



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Figure 2: Spill Response Workflow. Prioritize dust suppression during the cleanup of solid spills.
[1][2][3]

Spill Cleanup Steps:

- Isolate: Mark the area.[1] If the spill is large (>50g) or outside a fume hood, evacuate the immediate area.[1]
- Suppression: Do not dry sweep.[1] This generates toxic dust.[1] Cover the powder with a solvent-dampened pad (using a high-flashpoint solvent like water or heptane) or use a HEPA-filtered vacuum.[1][2][3]
- Decontamination: Wipe the surface with a soap and water solution.[1] The phenol group increases solubility in slightly alkaline soapy water, aiding removal.[1]

Regulatory Compliance (RCRA & EPA)

While **Methyl 4-bromo-2-hydroxybenzoate** is not explicitly listed as a "P" or "U" listed waste under 40 CFR 261.33, it must be characterized by the generator.[1][2][3]

- Characteristic Waste: If the waste exhibits toxicity (D-listed), it is hazardous.[1]
- Best Practice: Always manage as Hazardous Chemical Waste.[1]
- Waste Codes:
 - If spent solvents are present: F002 (Halogenated solvents).[1][8][11]
 - If pure substance: Assign internal code for "Toxic Organic Solid".[1]

Documentation: Maintain an up-to-date Safety Data Sheet (SDS) in the laboratory safety binder.[1][3] Ensure the waste manifest explicitly lists "Brominated Organic Solid" to inform the

treatment facility.[1]

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